

# Application Notes and Protocols for MT-802, a Novel Kinase Inhibitor

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## Compound of Interest

Compound Name: MT-802

Cat. No.: B609359

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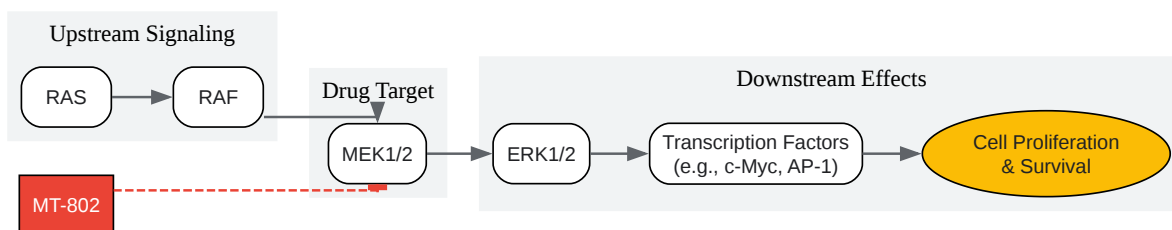
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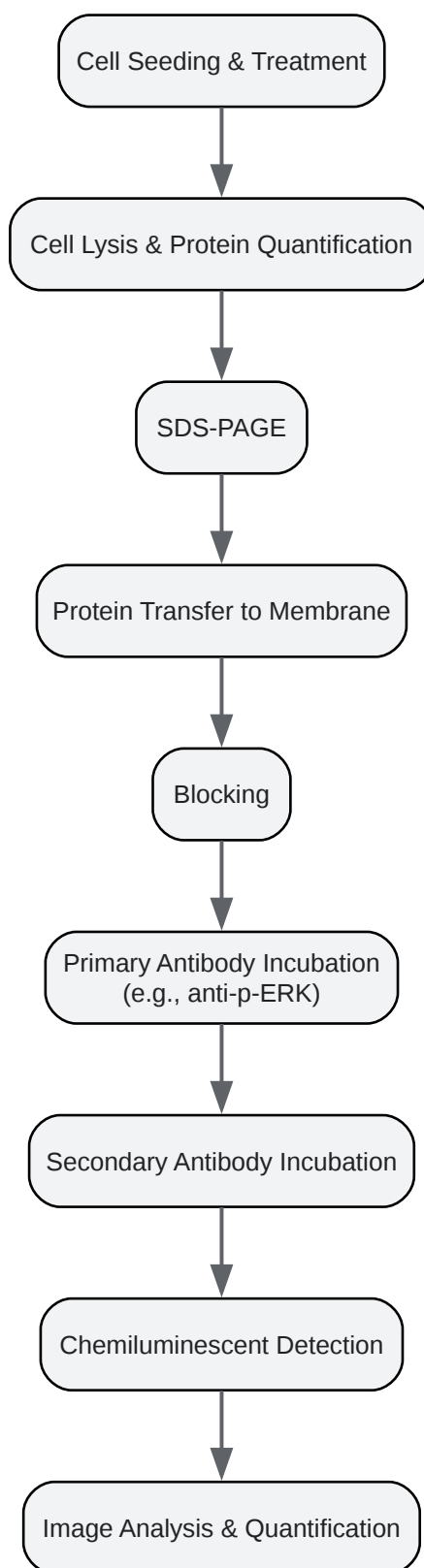
## Introduction

**MT-802** is a potent and selective small molecule inhibitor of the MEK1/2 kinases, key components of the RAS/RAF/MEK/ERK signaling pathway. Dysregulation of this pathway is a critical driver in many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for characterizing the cellular effects of **MT-802**, including its impact on cell viability, target engagement, and downstream signaling.

## Mechanism of Action

**MT-802** selectively binds to and inhibits the kinase activity of MEK1 and MEK2. This prevents the phosphorylation and activation of their downstream targets, ERK1 and ERK2. The inhibition of ERK1/2 phosphorylation leads to the downregulation of transcription factors that are critical for cell proliferation and survival.





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